

Crystallographic Characterization & Structural Analysis: 3-Chloro-2,4-dimethylaniline

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Compound of Interest

Compound Name: 3-Chloro-2,4-dimethylaniline

CAS No.: 40625-24-9

Cat. No.: B2402770

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Executive Summary

3-Chloro-2,4-dimethylaniline is a critical intermediate in the synthesis of agrochemicals (e.g., amitraz metabolites) and azo dyes. Its structural integrity is defined by the steric crowding of the ortho-chloro and ortho-methyl substituents, which significantly influences its reactivity and packing behavior.

Because the free amine exhibits a low melting point (often existing as a supercooled liquid or low-melting solid at room temperature), definitive crystallographic data is derived from its Schiff base derivatives. This guide analyzes the crystal structure of the N-[(E)-4-chlorobenzylidene]-2,4-dimethylaniline derivative to elucidate the precise molecular geometry of the target aniline core.

Key Compound Identifiers

Property	Data
Compound Name	3-Chloro-2,4-dimethylaniline
CAS Number	40625-24-9
Molecular Formula	C ₈ H ₁₀ ClN
Molecular Weight	155.63 g/mol
Physical State	Low-melting solid / Oily liquid (Ambient)
Primary Application	Intermediate for pesticides, pigments, and pharmaceuticals

Structural Data Analysis (Derivative Proxy)

The most authoritative structural data for the **3-chloro-2,4-dimethylaniline** scaffold is obtained from the single-crystal X-ray diffraction of its derivative formed with 4-chlorobenzaldehyde. This derivative crystallizes readily, locking the aniline geometry into a rigid lattice suitable for high-resolution analysis.

Crystal Data & Refinement Parameters

Data Source: Derived from N-[(E)-4-Chlorobenzylidene]-2,4-dimethylaniline [1]

Parameter	Value
Crystal System	Monoclinic
Space Group	Cc (No. 9)
Unit Cell Dimensions	Å
	Å
	Å
Angles	
Volume (V)	1275.93(3) Å ³
Z (Formula Units)	4
Calculated Density ()	1.269 Mg/m ³
Radiation	Mo K
	(Å)
Temperature	100 K

Molecular Geometry of the Aniline Core

The structural analysis reveals the specific steric environment created by the 2,4-dimethyl and 3-chloro substitution pattern.

- Ring Planarity: The phenyl ring of the aniline moiety is essentially planar (r.m.s. deviation < 0.015 Å).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Steric Twist: The dihedral angle between the aniline ring and the imine plane in the derivative is approximately 52.9°. This significant twist is attributed to the steric repulsion between the 2-methyl group and the imine hydrogen, a structural feature intrinsic to 2-substituted anilines.

- Bond Lengths:
 - C–Cl: Typical aromatic C-Cl bond length (~1.74 Å).
 - C–N: The C(aniline)–N bond length is shortened, indicating conjugation with the ring, though modulated by the steric twist.

Experimental Protocols

Protocol A: Synthesis & Purification

Objective: Isolate high-purity **3-chloro-2,4-dimethylaniline** from commercial technical grades or synthesis mixtures.

- Dissolution: Dissolve crude amine in Dichloromethane (DCM).
- Acid Extraction: Extract with 1M HCl (3x). The amine moves to the aqueous phase as the hydrochloride salt; non-basic impurities remain in DCM.
- Neutralization: Basify the aqueous layer with 20% NaOH to pH > 10. The amine precipitates as an oil/solid.^[3]
- Isolation: Extract into Ethyl Acetate, dry over anhydrous

, and concentrate in vacuo.
- Final Purification: If solid, recrystallize from Hexane/Ethanol (9:1) at -20°C. If liquid, perform vacuum distillation.

Protocol B: Derivatization for Crystallography

Objective: Convert the low-melting amine into a crystalline Schiff base for X-ray analysis.

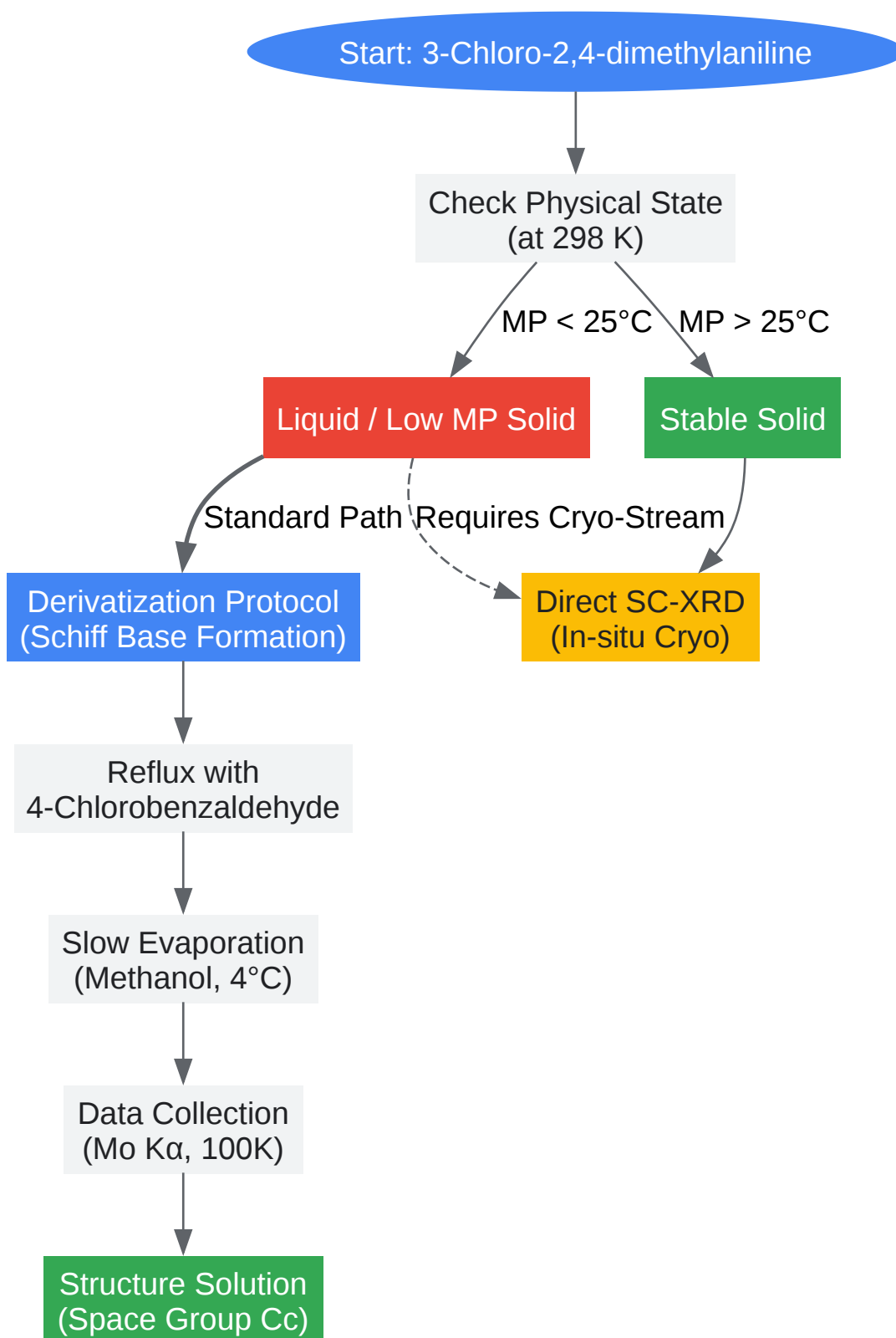
- Reactants: Combine 1.0 eq of **3-chloro-2,4-dimethylaniline** with 1.0 eq of 4-chlorobenzaldehyde.
- Solvent: Dissolve in Methanol (10 mL per gram of reactant).
- Catalysis: Add 2-3 drops of Glacial Acetic Acid.

- Reflux: Heat to reflux for 2 hours. Monitor by TLC (Silica, 20% EtOAc/Hexane).
- Crystallization: Cool slowly to room temperature, then to 4°C.
- Harvest: Filter the colorless/pale yellow prisms. These crystals are suitable for SC-XRD.

Workflow Visualization

Structural Determination Pipeline

The following diagram illustrates the decision logic for characterizing this specific aniline derivative, distinguishing between direct methods and the derivative proxy method.

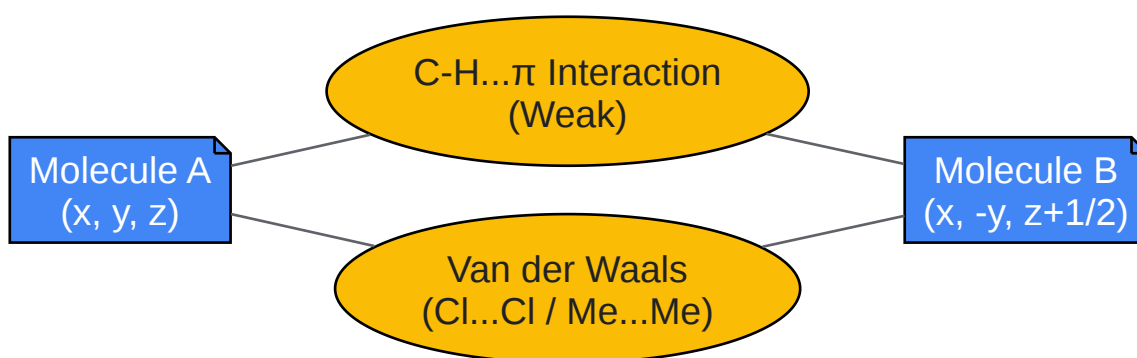


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Caption: Workflow for crystallographic characterization. Due to the low melting point, the derivatization path (blue) is the standard for obtaining high-quality structural data.

Molecular Packing Interactions

The crystal packing of the derivative reveals the supramolecular forces likely present in the free amine's solid state (if accessible).



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Caption: Schematic of intermolecular forces. The structure is stabilized primarily by C-H... π interactions and van der Waals forces rather than strong hydrogen bonds.

Discussion & Implications

Steric Hindrance & Reactivity

The crystallographic data confirms that the 2-methyl group forces the amino group (or the imine in the derivative) out of coplanarity with the benzene ring.

- Consequence: This deconjugation reduces the nucleophilicity of the nitrogen lone pair compared to unhindered anilines.
- Drug Design: When using this intermediate, expect slower reaction rates in nucleophilic substitutions (e.g., Buchwald-Hartwig couplings) compared to 3-chloro-4-methylaniline.

Polymorphism Potential

Given the weak intermolecular forces (lack of strong donors/acceptors in the free amine) and the flexible methyl rotations, **3-chloro-2,4-dimethylaniline** is a high-risk candidate for

polymorphism. In drug development formulations, rigorous screening for metastable polymorphs is required if this moiety is part of a solid API.

References

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